

# Chemical structure and formula of dimethyl vinyl phosphate.

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## Compound of Interest

Compound Name: *Dimethyl vinyl phosphate*

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An In-depth Technical Guide to **Dimethyl Vinyl Phosphate**

## Introduction

**Dimethyl vinyl phosphate** (DMVP), a member of the organophosphonate family, is a versatile chemical intermediate with significant applications in materials science and medicinal chemistry. Its unique structure, featuring both a reactive vinyl group and a phosphonate moiety, allows for a wide range of chemical modifications and polymerizations. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **dimethyl vinyl phosphate**, with a focus on its role in the development of novel materials and potential therapeutic agents.

## Chemical Structure and Formula

**Dimethyl vinyl phosphate** is an organophosphorus compound with a central phosphorus atom bonded to a vinyl group, two methoxy groups, and a double-bonded oxygen atom.

- Molecular Formula:  $C_4H_9O_3P$ <sup>[1][2]</sup>
- Linear Formula:  $CH_2=CHPO(OCH_3)_2$ <sup>[3][4]</sup>
- IUPAC Name: 1-dimethoxyphosphorylethene<sup>[1][2]</sup>
- Synonyms: Dimethyl ethenylphosphonate, Vinyl dimethylphosphonate, Vinylphosphonic acid dimethyl ester<sup>[3][4]</sup>

- CAS Number: 4645-32-3[1][3][4]

## Physicochemical Properties

The physical and chemical properties of **dimethyl vinyl phosphate** are summarized in the table below.

Property	Value	Reference
Molecular Weight	136.09 g/mol	[1][2][3]
Appearance	Colorless liquid	[5]
Boiling Point	197-202 °C	[3][4][5]
Density	1.146 g/mL at 20 °C	[3][4][5]
Refractive Index	n <sub>20/D</sub> 1.430-1.435	[3][4]
Flash Point	98 °C (closed cup)	[3]
Storage Temperature	2-8°C	[3][4][5]
Water Solubility	Fully miscible	[5]
SMILES	<chem>COP(=O)(C=C)OC</chem>	[1][3][4]
InChI Key	CQCXMYUCNSJSGK-UHFFFAOYSA-N	[1][3][4]

## Experimental Protocols

### Synthesis of Dimethyl Vinylphosphonate

A common method for synthesizing dialkyl vinylphosphonates is through the thermal dissociation of dialkyl 2-acetoxyethanephosphonates.[6]

Protocol:

- Dimethyl 2-acetoxyethanephosphonate is evaporated at 180 °C under reduced pressure (e.g., 40 mbar).[6]

- The vapor is passed through a tube reactor heated to a high temperature, typically between 400 and 700 °C, in the absence of a catalyst.[6] For instance, at 550 °C with a nitrogen carrier gas, the residence time in the reactor is approximately 0.5 seconds.[6]
- The products, dimethyl vinylphosphonate and acetic acid, are then condensed and collected. [6]
- The resulting mixture can be purified to isolate the dimethyl vinylphosphonate. The starting material, dimethyl 2-acetoxyethanephosphonate, can be obtained from the reaction of dimethyl phosphite with vinyl acetate.[6]

## Atom Transfer Radical Polymerization (ATRP)

**Dimethyl vinyl phosphate** and its derivatives can be polymerized using controlled radical polymerization techniques like ATRP to create polymers with specific properties.

Protocol for ATRP of a **Dimethyl Vinyl Phosphate** Derivative:

- A typical ATRP of a vinyl phosphate monomer, such as dimethyl(1-ethoxycarbonyl)vinyl phosphate (DECVP), involves the use of a copper catalyst system and an initiator.[7]
- For example, the polymerization can be initiated with ethyl 2-bromoisobutyrate in the presence of a catalyst system like Cu(I) Cl/2 ,2'-bipyridine.[7]
- Faster polymerization rates can be achieved with catalyst systems such as Cu(I)Cl/N,N,N',N'',N''-pentamethyldiethylenetriamine (PMDETA) or Cu(I) Cl/1 ,1,4,7,10,10-hexamethyltriethylenetetramine (HMTETA).[7]
- The reaction is carried out under an inert atmosphere to prevent oxidation of the copper catalyst.
- The resulting polymer can be purified to remove the catalyst and any unreacted monomer. This method allows for the synthesis of polymers with controlled molecular weights and low polydispersity.[7]

## Analytical Method for Organophosphorus Compounds

Gas chromatography (GC) is a common technique for the analysis of organophosphorus compounds like **dimethyl vinyl phosphate**.

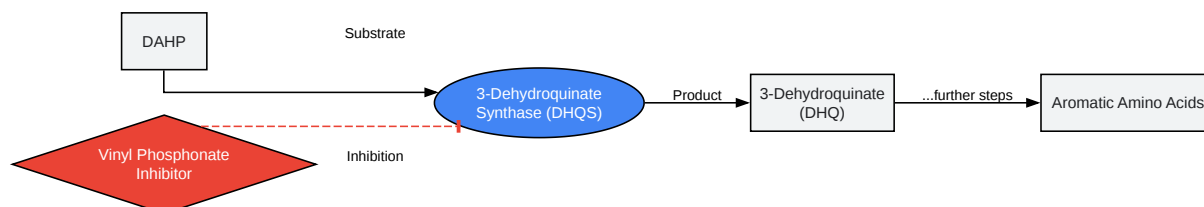
Protocol:

- A gas chromatographic system equipped with a Flame Photometric Detector (FPD) is suitable for the determination of dimethyl methylphosphonate and related compounds in aqueous samples.[8]
- For soil samples, extraction with a solvent like ethyl acetate is performed, followed by drying and concentration of the extract.[9]
- An internal standard, such as triethyl phosphate, can be added before analysis.[9]
- The sample is then injected into the GC, where it is separated on a capillary column (e.g., a 50-m SP2100 glass capillary column).[9]
- The detector provides a sensitive and selective response to phosphorus-containing compounds, allowing for their quantification.

## Biological Activity and Signaling Pathway Inhibition

Vinyl phosphonates are recognized for their potential as enzyme inhibitors, particularly in pathways that are essential for microorganisms but absent in animals.[10] For instance, derivatives of vinyl phosphonic acid have been shown to be potent inhibitors of 3-dehydroquinate synthase (DHQS), a key enzyme in the shikimate pathway for the biosynthesis of aromatic amino acids in bacteria and plants.[10]

The following diagram illustrates a simplified representation of the shikimate pathway and the point of inhibition by vinyl phosphonate analogs.



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Caption: Inhibition of the Shikimate Pathway by a Vinyl Phosphonate Analog.

## Applications

**Dimethyl vinyl phosphate** is a valuable precursor and monomer in various applications:

- **Flame Retardants:** It can be incorporated into polymers to enhance their flame-retardant properties.[5][11]
- **Adhesives and Coatings:** Its derivatives are used in the formulation of adhesives and coatings.[5]
- **Polymer Chemistry:** It serves as a monomer for the production of a variety of polymers and copolymers.[5][11]
- **Biomaterials:** Modified forms of **dimethyl vinyl phosphate** have potential applications in biomaterials, such as in drug delivery systems.[1]
- **Chemical Synthesis:** The reactivity of its vinyl and phosphonate groups makes it a versatile building block for the synthesis of other organophosphorus compounds.[1]

## Conclusion

**Dimethyl vinyl phosphate** is a significant organophosphorus compound with a diverse range of applications stemming from its unique chemical structure. Its utility as a monomer in polymerization and as a precursor in the synthesis of specialized chemicals, including potential therapeutic agents, underscores its importance in both industrial and research settings. The

methodologies for its synthesis and analysis are well-established, and ongoing research continues to explore new applications for this versatile molecule.

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